

# Nuak1-IN-2 solubility and preparation for experiments

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## Compound of Interest

Compound Name: Nuak1-IN-2

Cat. No.: B15588328

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## Application Notes and Protocols for Nuak1-IN-2

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and essential data for the use of **Nuak1-IN-2**, a potent inhibitor of NUAKE family SNF1-like kinase 1 (NUAK1). This document is intended to guide researchers in the effective preparation and application of **Nuak1-IN-2** for in vitro and in vivo experiments.

## Introduction to Nuak1-IN-2

**Nuak1-IN-2**, also known as Compound 24, is a small molecule inhibitor of NUAK1, a serine/threonine-protein kinase involved in various cellular processes including cell adhesion, proliferation, and senescence. Dysregulation of NUAK1 has been implicated in cancer and neurodevelopmental disorders. **Nuak1-IN-2** also exhibits inhibitory activity against Cyclin-Dependent Kinases 2, 4, and 6 (CDK2/4/6).

## Physicochemical and Potency Data

Quantitative data for **Nuak1-IN-2** and other relevant NUAK1 inhibitors are summarized in the tables below for easy comparison.

Table 1: Properties of **Nuak1-IN-2**

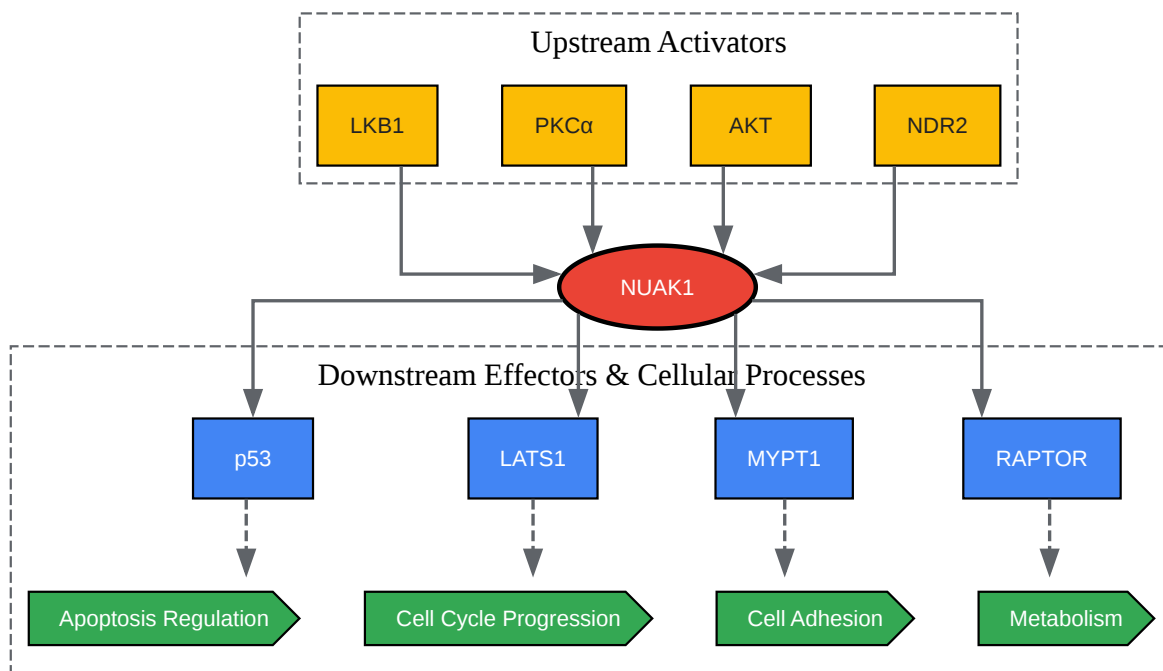
Property	Value
Alternative Name	Compound 24
Molecular Formula	C <sub>24</sub> H <sub>30</sub> N <sub>6</sub> O
SMILES	CN1C2CC1CN(C2)C3=CC=C(C=C3)NC4=NC=C5C=CN(C5=N4)CC6CCOCC6
Primary Target	NUAK1
Secondary Targets	CDK2, CDK4, CDK6

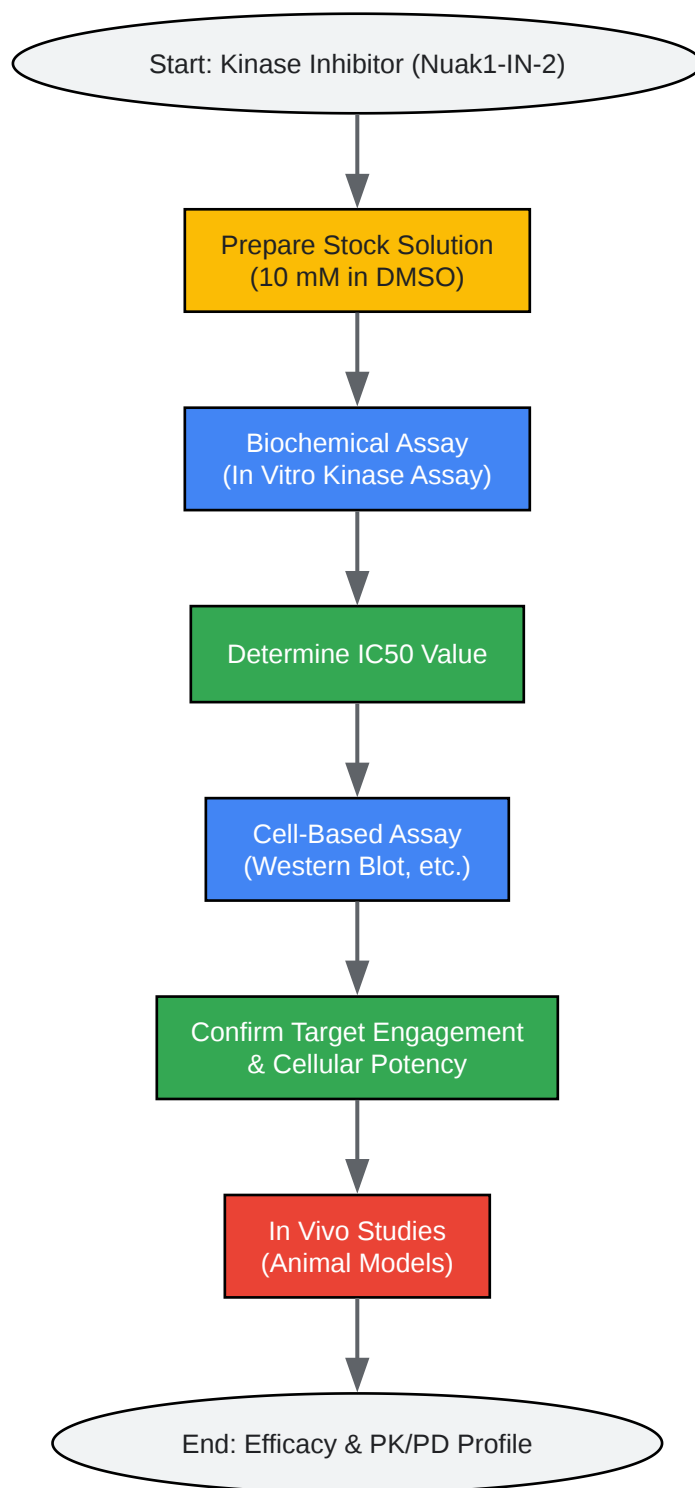
Table 2: In Vitro Potency of Selected NUAK1 Inhibitors

Inhibitor	Target(s)	IC <sub>50</sub> (nM)
Nuak1-IN-2	NUAK1	3.162[1][2]
WZ4003	NUAK1, NUAK2	20 (NUAK1), 100 (NUAK2)
HTH-01-015	NUAK1	~100

## NUAK1 Signaling Pathway

NUAK1 is a member of the AMP-activated protein kinase (AMPK)-related kinase family and is a key downstream effector of several important signaling pathways. The diagram below illustrates the upstream activators and downstream targets of NUAK1.





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## References

- 1. mdpi.com [mdpi.com]
- 2. NUAK kinases: Signaling mechanisms and therapeutic applications - PMC [pmc.ncbi.nlm.nih.gov]
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